

ML154 Technical Support Center: Solubility and Stability in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML154

Cat. No.: B609497

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and stability of the neuropeptide S receptor (NPSR) antagonist, **ML154**, in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **ML154**?

A1: The recommended solvent for preparing stock solutions of **ML154** is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **ML154** in DMSO?

A2: The solubility of **ML154** in DMSO has been reported by various suppliers. It is advisable to sonicate the solution to aid dissolution. Please refer to the table below for reported solubility values.

Q3: How should I prepare a stock solution of **ML154** in DMSO?

A3: A detailed protocol for preparing a stock solution of **ML154** in DMSO is provided in the "Experimental Protocols" section of this guide.

Q4: How should I store the solid compound and DMSO stock solutions of **ML154**?

A4: Solid **ML154** should be stored at -20°C for long-term stability (up to 3 years). Once dissolved in DMSO, the stock solution should be aliquoted and stored at -80°C to minimize freeze-thaw cycles. Under these conditions, the solution is expected to be stable for up to one year.

Q5: I observed precipitation when diluting my **ML154** DMSO stock solution in aqueous media. What should I do?

A5: This is a common issue when diluting DMSO stocks of hydrophobic compounds into aqueous buffers or cell culture media. To mitigate this, it is recommended to perform serial dilutions. When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is low (typically <0.5%) to avoid cytotoxicity. It is also crucial to include a vehicle control (media with the same final DMSO concentration) in your experiments.

Q6: Is **ML154** stable in DMSO at room temperature?

A6: While short-term handling at room temperature is generally acceptable, prolonged storage at this temperature is not recommended. For optimal stability, stock solutions in DMSO should be stored at -80°C.

Data Presentation

Table 1: Solubility of **ML154** in DMSO

Supplier/Source	Reported Solubility in DMSO	Notes
Cayman Chemical	10 mg/mL	Sonication is advised.
TargetMol	55 mg/mL (100.83 mM)	Sonication is recommended.
MOLNOVA	62.5 mg/mL (114.58 mM)	
BioCrick	Soluble to 100 mM	

Note: The variability in reported solubility may be due to differences in the specific batch of the compound, the purity, and the experimental conditions used for determination.

Table 2: Recommended Storage Conditions for **ML154**

Form	Storage Temperature	Recommended Duration
Solid (Powder)	-20°C	Up to 3 years
In DMSO	-80°C	Up to 1 year

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **ML154** in DMSO

Materials:

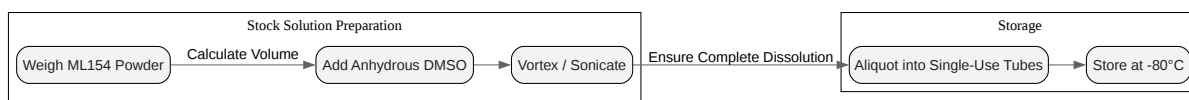
- **ML154** (solid powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipette

Procedure:

- Pre-weighing Preparation: Allow the vial containing solid **ML154** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **ML154** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.5455 mg of **ML154** (Molecular Weight: 545.48 g/mol).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ML154** powder.

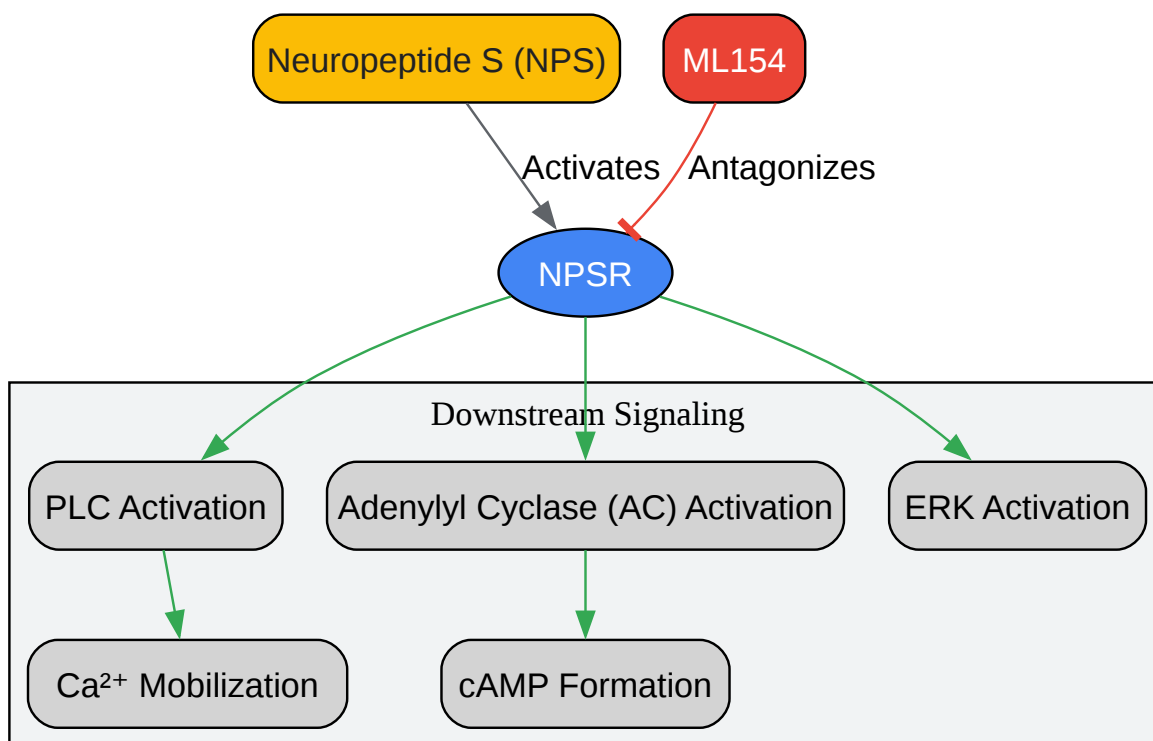
- **Dissolution:** Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the tube for 5-10 minutes in a water bath sonicator. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C .

Visualizations



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Caption: Experimental workflow for preparing an **ML154** stock solution in DMSO.



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Caption: Simplified signaling pathway of the Neuropeptide S Receptor (NPSR) and the antagonistic action of **ML154**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com